

3-(2-Naphthyl)-1-propene molecular structure

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Compound of Interest

Compound Name: 3-(2-Naphthyl)-1-propene

CAS No.: 2489-87-4

Cat. No.: B1316291

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Technical Profile: 3-(2-Naphthyl)-1-propene

Molecular Formula: C₁₃H₁₂ Molecular Weight: 168.24 g/mol CAS Registry Number: 2489-87-4[1][2][3]

Executive Summary

3-(2-Naphthyl)-1-propene is a bicyclic aromatic hydrocarbon featuring a naphthalene core substituted at the

-position (C2) with an allyl group. It serves as a critical intermediate in organic synthesis, particularly in the development of naphthalene-based conducting polymers, fluorescent probes, and non-steroidal anti-inflammatory drug (NSAID) precursors (e.g., Naproxen analogs). Its structure balances the rigid, electron-rich aromatic system of naphthalene with the reactive, unconjugated olefin of the allyl tail.

Molecular Architecture & Electronic Properties[4]

The molecule consists of two distinct electronic domains: the delocalized

-system of the naphthalene ring and the isolated

-bond of the terminal alkene. The methylene spacer (-CH₂-) at the C1' position acts as an insulator, preventing direct conjugation between the aromatic ring and the olefin.

Structural Visualization

The following diagram illustrates the connectivity and the specific numbering of the naphthalene ring system relative to the allyl substituent.

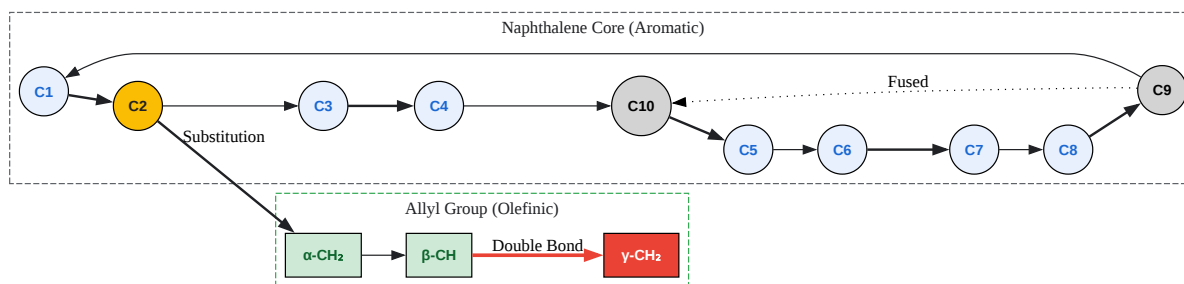


Figure 1: Connectivity of 3-(2-Naphthyl)-1-propene showing the C2-substitution.

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Synthesis Protocol: Nickel-Catalyzed Kumada Coupling[5]

The most robust route to **3-(2-naphthyl)-1-propene** is the Kumada Cross-Coupling of 2-bromonaphthalene with allylmagnesium bromide. This method avoids the isomerization issues often seen with acid-catalyzed Friedel-Crafts alkylations.

Reaction Scheme

Experimental Workflow

This protocol assumes a 10 mmol scale.

Reagents:

- 2-Bromonaphthalene (2.07 g, 10 mmol)
- Allylmagnesium bromide (1.0 M in Et₂O, 12 mL, 12 mmol)
- [1,3-Bis(diphenylphosphino)propane]dichloronickel(II) (Ni(dppp)Cl₂, 108 mg, 2 mol%)
- Anhydrous THF (30 mL)

Step-by-Step Procedure:

- Inert Atmosphere Setup: Flame-dry a 100 mL two-neck round-bottom flask equipped with a magnetic stir bar and a reflux condenser. Flush with Argon (Ar) for 15 minutes.
- Catalyst Activation: Add 2-bromonaphthalene and Ni(dppp)Cl₂ to the flask. Add anhydrous THF (30 mL) via syringe. The solution should appear reddish-brown.
- Initiation (0°C): Cool the reaction mixture to 0°C using an ice-water bath.
- Grignard Addition: Add the allylmagnesium bromide solution dropwise over 20 minutes using a pressure-equalizing addition funnel or syringe pump.
 - Observation: A slight exotherm will occur. The color may shift to a dark green/black active Ni(0) species.
- Reaction Propagation: Remove the ice bath and allow the mixture to warm to room temperature (RT). Stir for 4–6 hours.
 - Validation: Monitor by TLC (Hexanes). The starting material () should disappear, replaced by the product ().
- Quenching: Cool back to 0°C. Carefully quench with saturated aqueous NH₄Cl (10 mL).
- Workup: Extract with Diethyl Ether (3 × 20 mL). Wash combined organics with Brine (20 mL), dry over anhydrous MgSO₄, and concentrate in vacuo.

- Purification: Purify via flash column chromatography (SiO₂, 100% Hexanes) to yield a colorless oil.

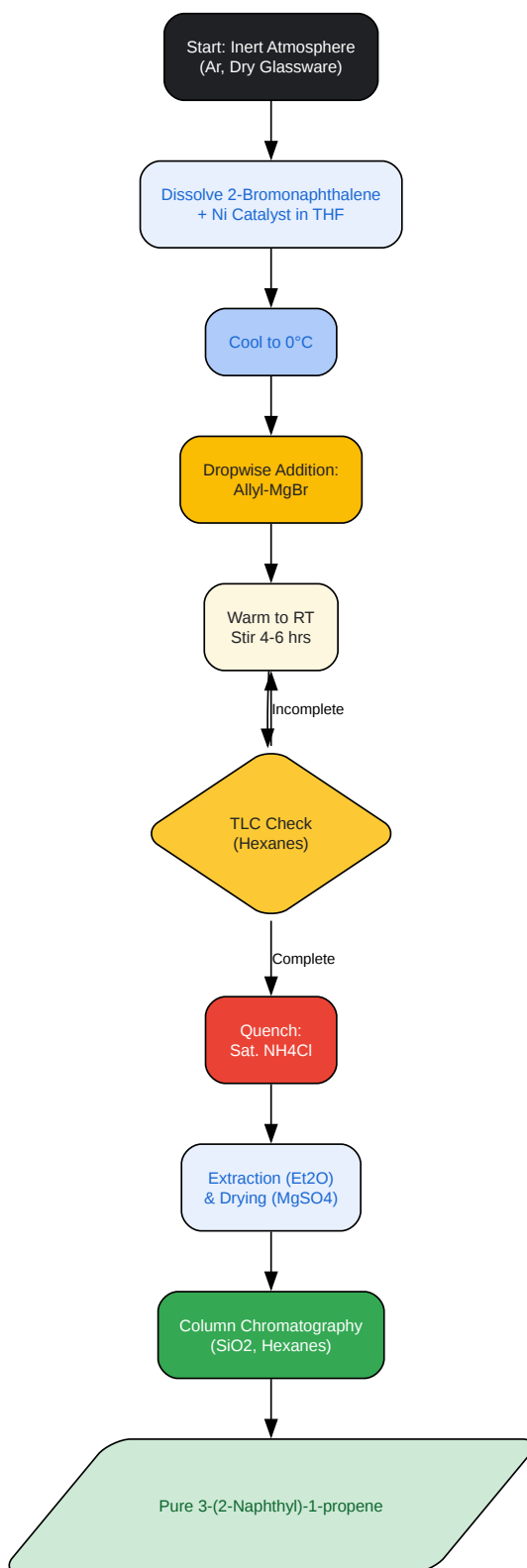


Figure 2: Kumada Coupling Workflow for 2-Allylnaphthalene Synthesis

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Characterization Data

The following spectroscopic data validates the structure of **3-(2-naphthyl)-1-propene**. The key differentiator from the 1-isomer is the splitting pattern in the aromatic region and the chemical shift of the benzylic protons.

Nuclear Magnetic Resonance (NMR)

Nucleus	Shift (, ppm)	Multiplicity	Integration	Assignment
^1H	7.75 – 7.85	Multiplet	3H	Ar-H (C4, C5, C8)
7.64	Singlet (br)	1H	Ar-H (C1)	
7.39 – 7.48	Multiplet	2H	Ar-H (C6, C7)	
7.34	Doublet (d,)	1H	Ar-H (C3)	
6.00 – 6.12	Multiplet (ddt)	1H	(Allylic methine)	
5.10 – 5.18	Multiplet	2H	(Terminal alkene)	
3.56	Doublet (d,)	2H	(Benzylic)	
^{13}C	137.8	Quaternary	-	C2 (Ipso)
137.0	CH	-	Allylic	
133.6, 132.2	Quaternary	-	C9, C10 (Bridgehead)	
128.0 – 125.0	CH	7C	Aromatic CH	
116.2	CH ₂	-	Terminal	
40.5	CH ₂	-	Benzylic	

Physical Properties[6][7][8]

- Appearance: Clear, colorless to pale yellow liquid.
- Boiling Point: ~140–145°C at 10 mmHg (extrapolated).

- Density: ~1.00 g/mL.
- Solubility: Soluble in DCM, THF, Et₂O, Hexanes; Insoluble in water.

Reactivity & Isomerization

A critical consideration for researchers is the susceptibility of the terminal double bond to migrate into conjugation with the naphthalene ring, forming 1-(2-naphthyl)-1-propene.

- Thermal Stability: Stable at room temperature.
- Base Sensitivity: Strong bases (e.g., -BuOK) will catalyze the isomerization to the thermodynamically more stable conjugated styrene derivative.
- Polymerization: The allyl group is less reactive in radical polymerization than vinyl groups due to "allylic degradative chain transfer." However, it undergoes efficient thiol-ene "click" chemistry.

References

- Kumada Coupling Foundation: Tamao, K.; Sumitani, K.; Kumada, M. "Selective carbon-carbon bond formation by cross-coupling of Grignard reagents with organic halides." Journal of the American Chemical Society, 1972, 94(12), 4374–4376. [Link](#)
- Synthesis Protocol (Analogous): Frisch, A. C.; Beller, M. "Catalysts for Cross-Coupling Reactions with Grignard Reagents." Angewandte Chemie International Edition, 2005, 44(5), 674–688. [Link](#)
- CAS Registry Data: "**3-(2-Naphthyl)-1-propene**." [1][2][3][4] Common Chemistry (CAS). Registry No. 2489-87-4. [1][2][3][4][5] [Link](#)
- NMR Data Correlation: "1-(2-Naphthyl)ethane and Allylbenzene spectral data." SDBS - Spectral Database for Organic Compounds. AIST. [Link](#)

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